

Optimizing WAY-100635 maleate concentration for cell culture

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Compound of Interest

Compound Name: WAY-100635 maleate

Cat. No.: B1683584

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WAY-100635 Maleate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to optimizing the use of **WAY-100635 maleate** in cell culture experiments. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for WAY-100635?

A1: WAY-100635 is a potent and highly selective silent antagonist of the serotonin 1A (5-HT1A) receptor.^{[1][2]} It binds to 5-HT1A receptors with high affinity, competitively blocking the binding of serotonin and other agonists without initiating a downstream signal itself.^[2] Its selectivity is over 100-fold higher for the 5-HT1A subtype compared to other serotonin receptors and many other CNS targets.^[1]

Q2: Are there any known off-target effects for WAY-100635?

A2: Yes. While highly selective for the 5-HT1A receptor, subsequent research has shown that WAY-100635 also acts as a potent full agonist at the dopamine D4 receptor.^{[3][4]} This is a critical consideration when designing experiments and interpreting data, as D4 receptor activation could be a confounding variable in cell lines that express this receptor.

Q3: How should I prepare a stock solution of **WAY-100635 maleate**?

A3: **WAY-100635 maleate** is soluble in both water and dimethyl sulfoxide (DMSO).^{[1][5][6]} For cell culture, preparing a concentrated stock in sterile DMSO is most common. A stock solution of 10 mM in DMSO is a standard starting point. See Protocol 1 for a detailed methodology.

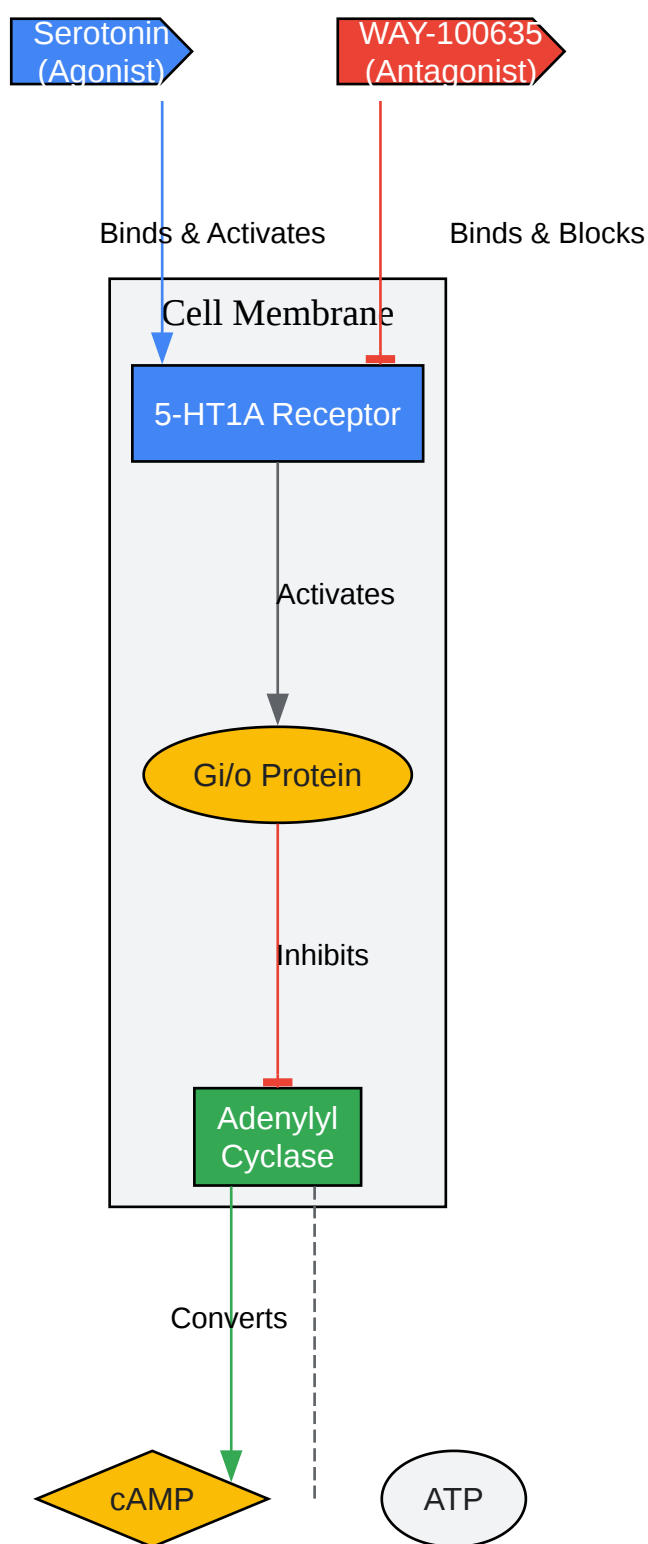
Q4: What is a recommended starting concentration for my cell culture experiments?

A4: The optimal concentration is highly dependent on the cell type, the expression level of 5-HT1A receptors, and the specific experimental endpoint. Given its high potency (IC₅₀ values are in the low nanomolar range), a starting concentration range of 1 nM to 100 nM is recommended for most applications.^{[4][7]} A dose-response experiment is crucial to determine the optimal concentration for your specific system (see Protocol 2).

Q5: How should I store the solid compound and my stock solutions?

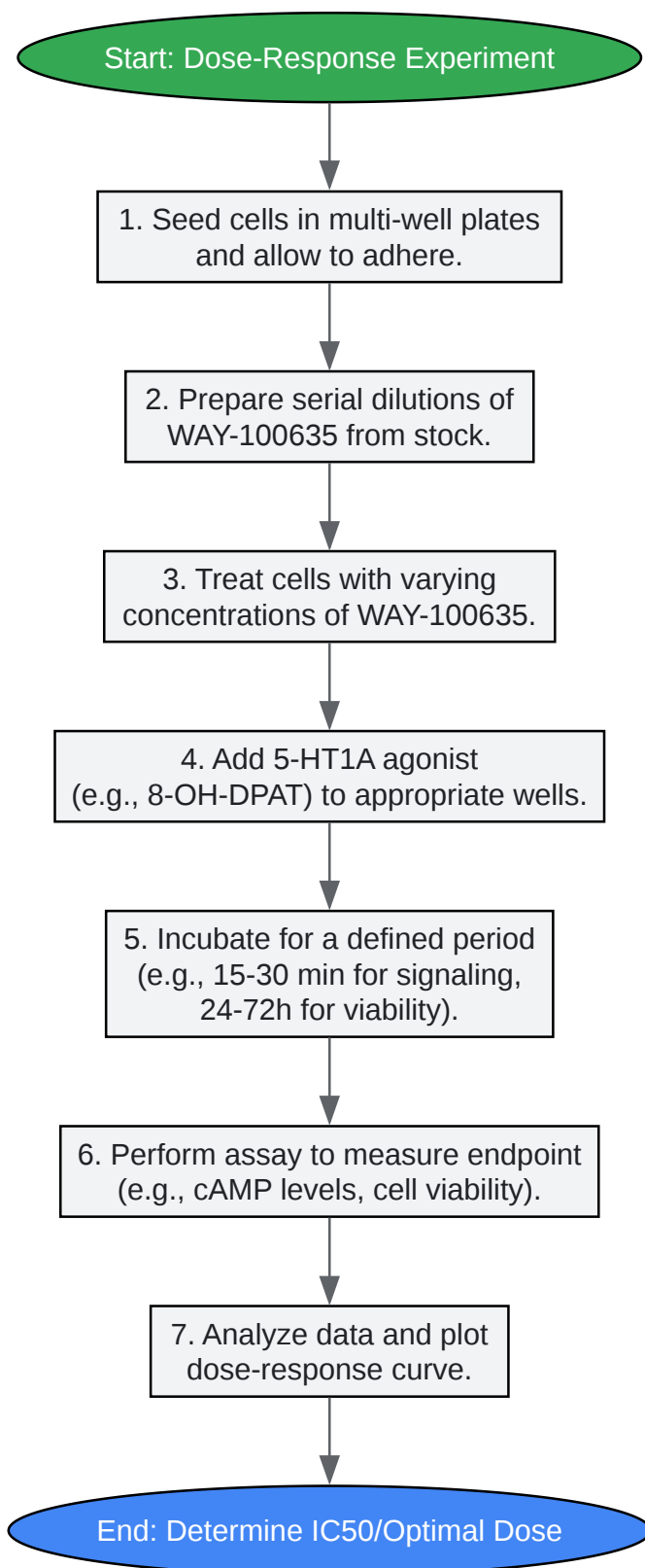
A5: The solid (powder) form of **WAY-100635 maleate** should be stored desiccated at room temperature or at -20°C.^{[1][6]} Aliquoted stock solutions in DMSO should be stored at -20°C for short-term storage (1-3 months) or at -80°C for long-term storage (up to 6 months).^[4] Avoid repeated freeze-thaw cycles. Some suppliers note that solutions can be unstable and recommend fresh preparation.^[8]

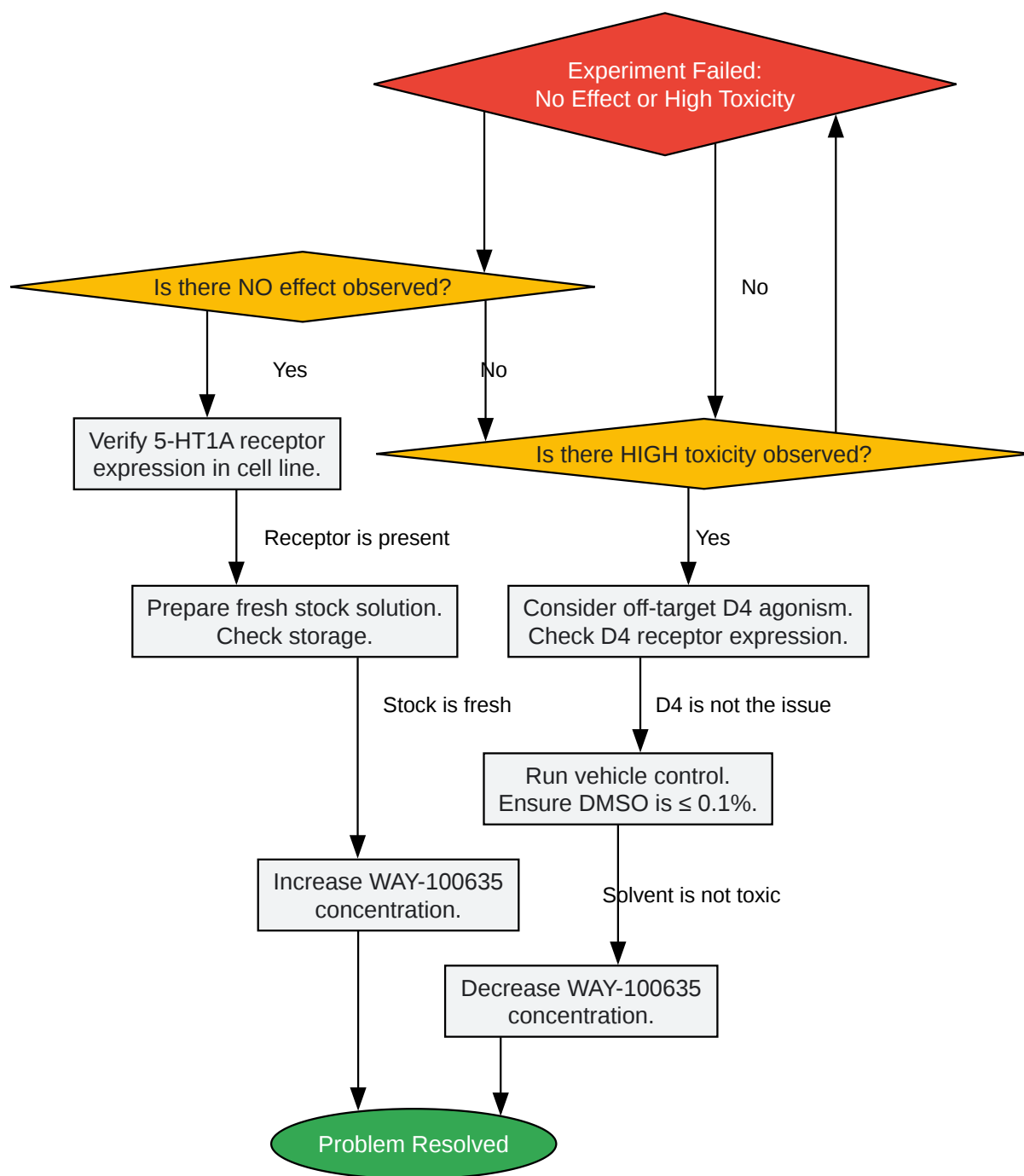
Signaling Pathway and Workflow Diagrams



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WAY-100635 blocks 5-HT1A receptor signaling.





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